

Introduction: The Significance of Isoquinolin-8-ylboronic acid in Modern Chemistry

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Compound of Interest

| | |
|----------------|-------------------------------------|
| Compound Name: | <i>Isoquinolin-8-ylboronic acid</i> |
| Cat. No.: | B1387145 |

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Isoquinolin-8-ylboronic acid is a versatile heterocyclic organic compound that has garnered significant attention in the fields of medicinal chemistry and materials science.^{[1][2]} Its unique structure, which combines the biologically relevant isoquinoline scaffold with the synthetically adaptable boronic acid functional group, makes it a valuable building block for the creation of complex molecules.^[1] The isoquinoline core is a prominent feature in numerous natural alkaloids and synthetic drugs, exhibiting a wide array of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^[3] The boronic acid moiety, on the other hand, is renowned for its utility in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds.^{[1][4]} This guide provides a comprehensive overview of the synthesis, characterization, and applications of **isoquinolin-8-ylboronic acid**, offering practical insights for its effective utilization in research and development.

Synthesis of Isoquinolin-8-ylboronic acid: A Step-by-Step Approach

The most prevalent and reliable method for synthesizing **isoquinolin-8-ylboronic acid** involves a lithiation-borylation sequence starting from 8-bromoisoquinoline.^{[5][6]} This approach offers a direct and efficient route to the desired product.

Precursor Synthesis: Preparation of 8-Bromoisoquinoline

The starting material, 8-bromoisoquinoline, can be synthesized through the bromination of isoquinoline.^{[7][8]} Careful control of reaction conditions, particularly temperature, is crucial to selectively obtain the 8-bromo isomer and minimize the formation of other isomers.^[9]

Core Synthesis: Lithiation-Borylation of 8-Bromoisoquinoline

The conversion of 8-bromoisoquinoline to **isoquinolin-8-ylboronic acid** is achieved through a two-step, one-pot procedure.^[5]

Experimental Protocol:

- **Lithiation:** A solution of 8-bromoisoquinoline in an anhydrous ethereal solvent, such as tetrahydrofuran (THF), is cooled to a low temperature, typically -78 °C, under an inert atmosphere (e.g., nitrogen or argon). To this solution, a strong organolithium base, most commonly n-butyllithium (n-BuLi), is added dropwise. The n-BuLi performs a halogen-metal exchange with the 8-bromoisoquinoline, generating the highly reactive 8-isoquinolinyllithium intermediate. The reaction is typically stirred at this low temperature for about an hour to ensure complete formation of the organolithium species.^[5]
- **Borylation:** Following the lithiation step, an electrophilic boron source, such as trimethyl borate (B(OMe)3), is added to the reaction mixture. The 8-isoquinolinyllithium attacks the boron atom of the trimethyl borate, forming a borate ester intermediate. The reaction mixture is then allowed to slowly warm to a higher temperature, such as 0 °C, and stirred for an additional hour.^[5]
- **Work-up and Purification:** The reaction is quenched by the addition of a saturated aqueous solution of a weak base, like sodium bicarbonate (NaHCO3). This hydrolyzes the borate ester to the desired **isoquinolin-8-ylboronic acid**. The product is then extracted into an organic solvent, such as ethyl acetate. The combined organic layers are washed with brine, dried over an anhydrous drying agent like sodium sulfate (Na2SO4), and concentrated under reduced pressure.^[5] The crude product is then purified, most commonly by silica gel column chromatography, to yield the final product as a solid.^{[5][10]} It is important to note that the purification of boronic acids on silica gel can sometimes be challenging due to their polarity and potential for dehydration.^{[10][11][12]} Alternative purification methods include

recrystallization or derivatization into a more stable form, such as a boronate ester, for easier handling and purification.[11][13]

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Characterization of Isoquinolin-8-ylboronic acid

Thorough characterization is essential to confirm the identity and purity of the synthesized **Isoquinolin-8-ylboronic acid**. A combination of spectroscopic and physical methods is employed for this purpose.

| Property | Typical Value | Reference |
|--------------------|------------------------------|---------------------|
| Molecular Formula | C9H8BNO2 | [1] |
| Molecular Weight | 172.98 g/mol | [1] |
| Appearance | Yellow to beige solid | [1] |
| Purity | ≥ 95% (HPLC) | [1] |
| Storage Conditions | 0-8°C under inert atmosphere | [1] |

Spectroscopic and Analytical Data

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are fundamental for structural elucidation. While specific shifts can vary depending on the solvent and instrument, the spectra will show characteristic signals for the isoquinoline ring protons and carbons, as well as the absence of the proton at the 8-position of the starting material. ^{11}B NMR can also be used to confirm the presence and hybridization state of the boron atom. [14]
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) is commonly used to determine the molecular weight of the compound. A peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 174.1 is expected.[5][15]
- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful tool for assessing the purity of the final product.[1][15]

Applications in Drug Development and Organic Synthesis

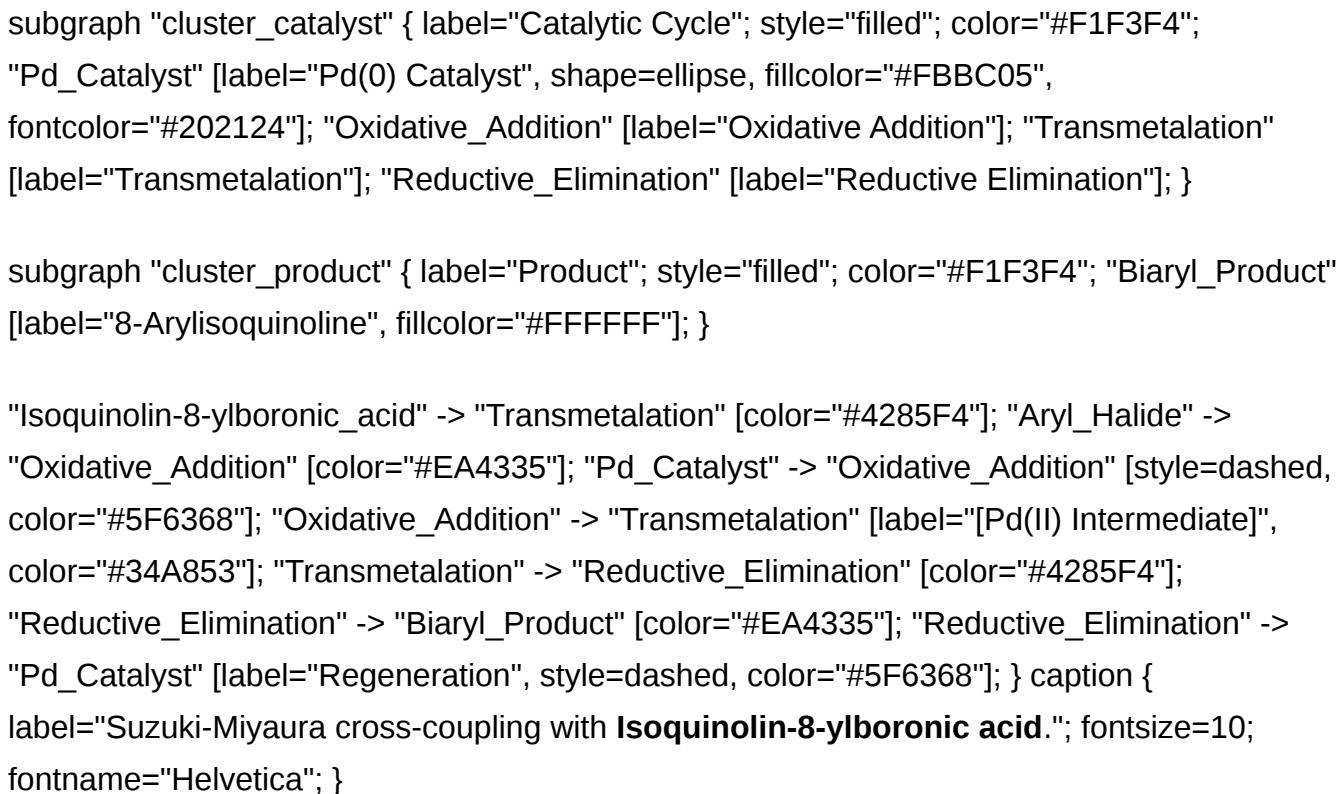
Isoquinolin-8-ylboronic acid is a valuable reagent with diverse applications, primarily in drug discovery and as a building block in organic synthesis.[1]

Suzuki-Miyaura Cross-Coupling Reactions

The most significant application of **isoquinolin-8-ylboronic acid** is its use as a coupling partner in palladium-catalyzed Suzuki-Miyaura reactions.[1][4] This reaction allows for the formation of a carbon-carbon bond between the isoquinoline core and various aryl or heteroaryl halides, providing access to a wide range of complex biaryl structures.[4][16] These structures are often key components of pharmacologically active molecules.[17][18]

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Other Applications

Beyond Suzuki-Miyaura coupling, **Isoquinolin-8-ylboronic acid** can be utilized in other chemical transformations, including:

- Bioconjugation: The boronic acid moiety can form reversible covalent bonds with diols, a property that can be exploited for attaching the isoquinoline scaffold to biomolecules.[\[1\]](#)
- Materials Science: It serves as a precursor for the synthesis of functionalized polymers and other advanced materials.[\[1\]](#)

Conclusion

Isoquinolin-8-ylboronic acid is a synthetically accessible and highly valuable building block for the construction of complex organic molecules. Its straightforward synthesis from 8-bromoisoquinoline and its utility in powerful cross-coupling reactions make it an indispensable tool for researchers in drug discovery and materials science. This guide has provided a detailed overview of its synthesis, characterization, and key applications, offering a solid foundation for its effective use in the laboratory.

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